

electrochemical analysis of Noralfentanil

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Compound Focus: Noralfentanil

CAS No.: 61086-18-8

Cat. No.: S581601

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Chemical Profile of Noralfentanil

Noralfentanil is a metabolite or derivative of the synthetic opioid Alfentanil [1]. The table below summarizes its basic chemical identification data.

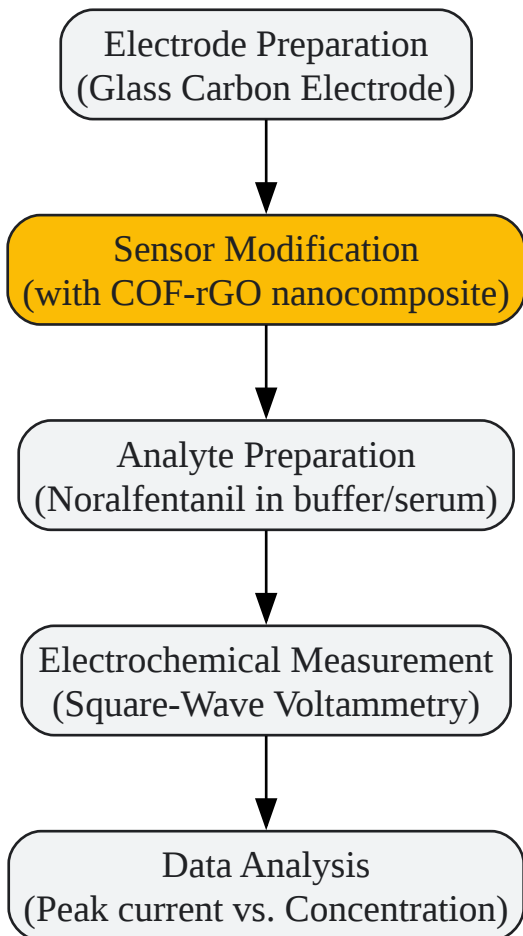
Property	Value
CAS Number	61086-18-8 [2]
Molecular Formula	$C_{16}H_{24}N_2O_2$ [2]
Molecular Weight	276.381 g/mol [2]
Synonyms	N-[4-(Methoxymethyl)piperidin-4-yl]-N-phenylpropanamide [2]
LogP	1.68 [2]

Proposed Electrochemical Analysis Strategy

While a direct protocol for **Noralfentanil** is unavailable, a highly sensitive electrochemical sensor was developed for its parent compound, Alfentanil, and Fentanyl. You can adapt this methodology for **Noralfentanil** [3].

- **Core Principle:** The sensor is based on a **modified glassy carbon electrode (GCE)**. The modification uses a composite of **Covalent Organic Frameworks (COFs)** and **reduced Graphene Oxide (rGO)**, which work synergistically to enhance the electrochemical signal [3].
- **Why this approach is promising:** The COF material provides a large surface area with rich catalytic sites, while the rGO significantly improves electron transfer, leading to high sensitivity. This sensor successfully detected Alfentanil in human serum with a low detection limit of 6.7 nM [3].

The following diagram illustrates the hypothesized experimental workflow for developing this analysis, adapted from the general approach used for fentanyl and alfentanil.



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Detailed Experimental Protocol

This protocol is adapted from the method for fentanyl and alfentanil, as detailed in [3].

Materials and Reagents

- **Analytical Standard:** **Noralfentanil** (e.g., CAS 61086-18-8)
- **Electrode Material:** Glassy carbon electrode (GCE, 3 mm diameter)
- **Modifying Agents:** Covalent organic framework (COF) nanomaterial, Graphene oxide (GO)
- **Chemical Reagents:** Phosphate buffer saline (PBS, 0.1 M, pH 7.4), Reducing agent (e.g., ascorbic acid) for rGO synthesis, Human serum (for recovery studies)
- **Equipment:** Electrochemical workstation, Three-electrode system (GCE working electrode, Ag/AgCl reference electrode, Pt wire counter electrode), Ultrasonicator

Sensor Fabrication Procedure

- **Synthesis of COF-rGO Nanocomposite:** Prepare COF via solvothermal reaction. Simultaneously, synthesize reduced graphene oxide (rGO) by chemical reduction of GO. Integrate COF and rGO to form the nanocomposite.
- **Electrode Pretreatment:** Polish the bare GCE with alumina slurry (0.05 μm) on a microcloth. Rinse thoroughly with deionized water and ethanol, then dry under nitrogen stream.
- **Electrode Modification:** Disperse 2 mg of COF-rGO nanocomposite in 1 mL of deionized water. Sonicate for 30 minutes to form a homogeneous ink. Deposit 8 μL of this suspension onto the polished surface of the GCE. Allow the electrode to dry at room temperature.

Electrochemical Detection of Noralfentanil

- **Experimental Setup:** Use the modified COF-rGO/GCE as working electrode in a three-electrode cell with Ag/AgCl reference and Pt counter electrodes. Support with 0.1 M PBS (pH 7.4).
- **Square-Wave Voltammetry (SWV) Parameters:**
 - Potential window: +0.8 V to +1.4 V (vs. Ag/AgCl)
 - Frequency: 15 Hz
 - Amplitude: 25 mV
 - Step potential: 5 mV
- **Measurement Procedure:** Add increasing concentrations of **Noralfentanil** standard solution to the electrochemical cell. After 60-second incubation, record SWV response. Note the oxidation peak potential and corresponding current. Plot peak current against **Noralfentanil** concentration to generate calibration curve.

Analysis in Biological Samples

- **Sample Preparation:** Dilute human serum samples with PBS (pH 7.4). Spike with known concentrations of **Noralfentanil** for recovery studies.
- **Standard Addition Method:** For real sample analysis, use standard addition method to minimize matrix effects. Add known increments of **Noralfentanil** standard to the diluted serum sample and record SWV response.

Method Validation and Anticipated Performance

Based on the performance for Alfentanil, the following table outlines the expected key analytical parameters for **Noralfentanil** after optimization.

Validation Parameter	Anticipated Performance for Noralfentanil
Linear Range	0.02 - 7.0 μ M (estimated)
Detection Limit (LOD)	< 10 nM (estimated)
Quantification Limit (LOQ)	< 30 nM (estimated)
Selectivity	High against common interferents (e.g., uric acid, ascorbic acid)
Reproducibility	RSD < 5% (n=5)
Stability	> 95% initial response after 2 weeks
Application	Spiked human serum

Alternative Analytical Method

Since electrochemical data is scarce, note that **Noralfentanil** has been successfully separated using **reversed-phase HPLC**, which could be used for validation or complementary analysis [2].

- **Column:** Newcrom R1
- **Mobile Phase:** Acetonitrile/Water with phosphoric acid (or formic acid for MS-compatibility)
- **Note:** This method is scalable and can be adapted for pharmacokinetic studies or preparative separation [2].

Important Research Gaps and Future Directions

- **No Direct Data:** The major limitation is the absence of any published electrochemical data (oxidation potential, voltammetric behavior) for **Noralfentanil**. Initial research must focus on foundational characterization.
- **Start with Characterization:** Your first step should be to use cyclic voltammetry with a standard glassy carbon electrode to identify the irreversible oxidation peak and underlying mechanism of **Noralfentanil**.
- **Metabolic Context:** **Noralfentanil** is primarily known as a metabolite. Research its metabolic pathway from the parent drug Alfentanil to understand the biological context of your analysis. The diagram below outlines this general metabolic relationship for fentanyl analogs.



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